

In-Depth Technical Guide: Health and Safety Data for Reactive Yellow 17

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Compound of Interest

Compound Name: *Reactive yellow 17*

Cat. No.: *B1585502*

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This technical guide provides a comprehensive overview of the health and safety data for C.I. **Reactive Yellow 17** (CAS No. 20317-19-5), a single azo class dye.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development and other fields where this substance may be handled.

Chemical and Physical Properties

Reactive Yellow 17 is a yellow powder with a solubility of greater than 100 g/L in water at 25°C.^{[1][3]} Its molecular formula is $C_{20}H_{20}K_2N_4O_{12}S_3$, and it has a molecular weight of 682.79 g/mol .^{[1][2]}

Table 1: Physicochemical Properties of **Reactive Yellow 17**

Property	Value	Reference
CAS Number	20317-19-5	[1] [2]
C.I. Name	Reactive Yellow 17, C.I. 18852	[1] [2]
Molecular Formula	C ₂₀ H ₂₀ K ₂ N ₄ O ₁₂ S ₃	[1] [2]
Molecular Weight	682.79 g/mol	[1] [2]
Appearance	Yellow powder	[4]
Solubility	> 100 g/L in water at 25°C	[1] [3]
Odor	Odorless	[5]

Toxicological Data

The acute toxicity of **Reactive Yellow 17** is considered to be low based on available data. It is unlikely to be harmful if swallowed and is not considered a skin irritant.[\[4\]](#) However, it may cause eye irritation.[\[4\]](#)

Table 2: Acute Toxicity of **Reactive Yellow 17**

Test	Species	Route	Result	Reference
LD50	Rat	Oral	> 2000 mg/kg	[4]
LD50	Rat	Oral	> 5000 mg/kg	[6] [7]
Dermal Irritation	Rabbit	Dermal	Not an irritant	[6] [7]
Eye Irritation	-	Ocular	May cause irritation / Slightly irritant	[4] [6] [7]
Skin Sensitization	-	Dermal	May cause sensitization	[8]

Ecological Information

Reactive Yellow 17 is a water-soluble dye and its presence in the aquatic environment will be apparent by its color.^[4] It is not readily biodegradable but may be removed by sewage digestion processes.^[4]

Table 3: Ecotoxicity of **Reactive Yellow 17**

Test	Species	Duration	Result	Reference
LC50	Rainbow Trout	48 hours	> 500 mg/L	[4]

Experimental Protocols

While specific experimental reports for **Reactive Yellow 17** were not found, the toxicological data presented are typically generated following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed methodologies for key experiments based on these guidelines.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- **Test Animals:** Healthy, young adult rodents (usually rats), nulliparous and non-pregnant females are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Procedure:** A stepwise procedure is used where a group of three animals is dosed at a defined level. The outcome of this first step (mortality or survival) determines the next dose level. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days. Observations are recorded systematically for each animal.

- Endpoint: The test allows for the determination of a range where lethality is expected and provides a classification of the substance's toxicity.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline describes a procedure for the assessment of the irritant and/or corrosive potential of a substance when applied to the skin.

- Test Animal: A single healthy young adult albino rabbit is used.
- Test Procedure: A small area of the animal's back is clipped free of fur. The test substance (0.5 mL of liquid or 0.5 g of solid or paste) is applied to a small area of skin (approx. 6 cm²) under a gauze patch.
- Exposure: The exposure duration is typically 4 hours. After exposure, the patch and any residual test substance are removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The degree of skin reaction is scored.
- Endpoint: The scores for erythema and edema are used to calculate a primary irritation index, which is used to classify the substance's irritation potential.

Acute Eye Irritation/Corrosion - OECD Guideline 405

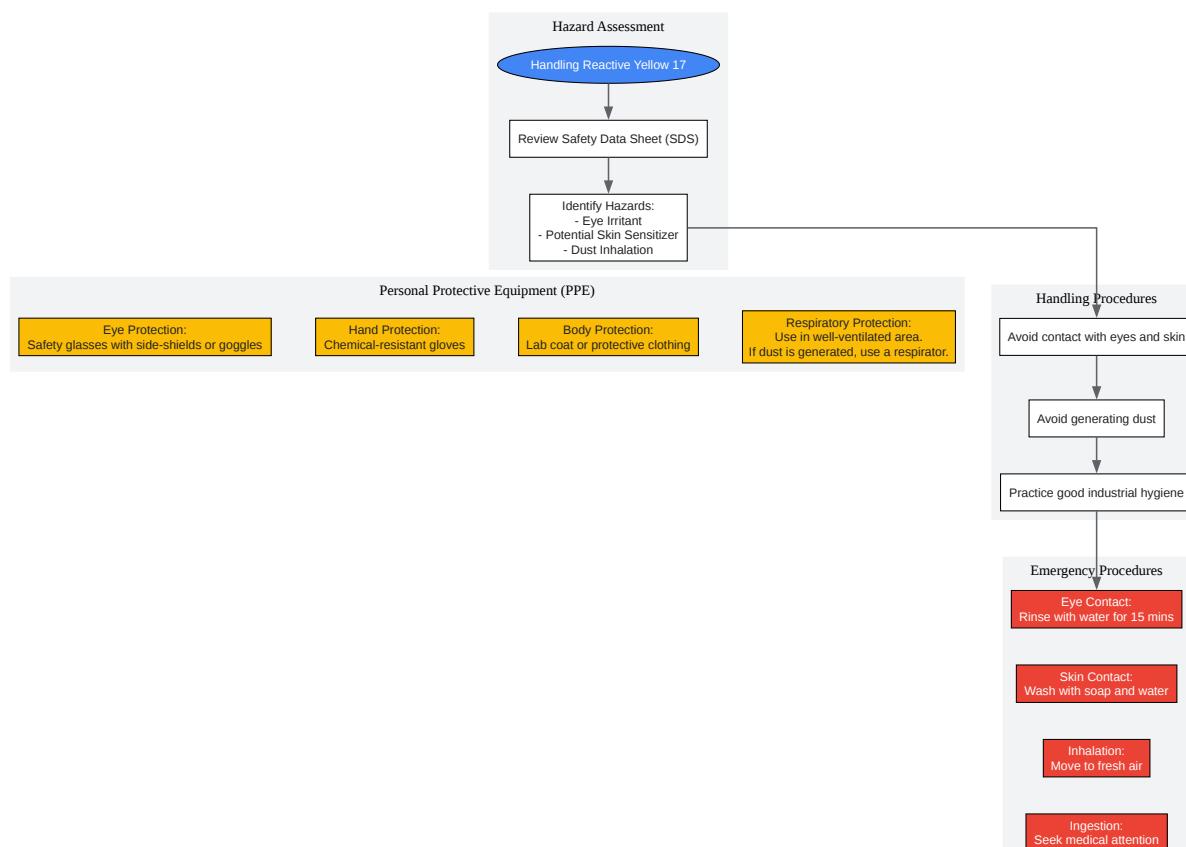
This test assesses the potential of a substance to cause eye irritation or damage.

- Test Animal: A single healthy young adult albino rabbit is used.
- Test Procedure: The test substance (0.1 mL of liquid or not more than 0.1 g of a solid) is placed in the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance. The cornea, iris, and conjunctivae are evaluated for the degree of ocular reaction and scored.

- Endpoint: The scores are used to determine the irritant properties of the substance. If severe injury is observed, the animal is humanely euthanized.

Safe Handling and Personal Protective Equipment

Proper handling and the use of personal protective equipment (PPE) are crucial to minimize exposure and ensure safety when working with **Reactive Yellow 17**.



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Caption: Recommended PPE and safety workflow for handling **Reactive Yellow 17**.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical advice.[\[8\]](#)
- Skin Contact: Wash with plenty of water.[\[8\]](#)
- Inhalation: Remove to fresh air and seek symptomatic treatment.[\[8\]](#)
- Ingestion: Symptomatic treatment.[\[8\]](#)

Storage and Disposal

- Storage: Store in a cool, well-ventilated area in a tightly closed container.[\[8\]](#)
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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